

# A Comparative Spectroscopic Analysis: Phenylalanine vs. 4-Methyl-L-phenylalanine

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## Compound of Interest

Compound Name: **4-Methyl-L-phenylalanine**

Cat. No.: **B556533**

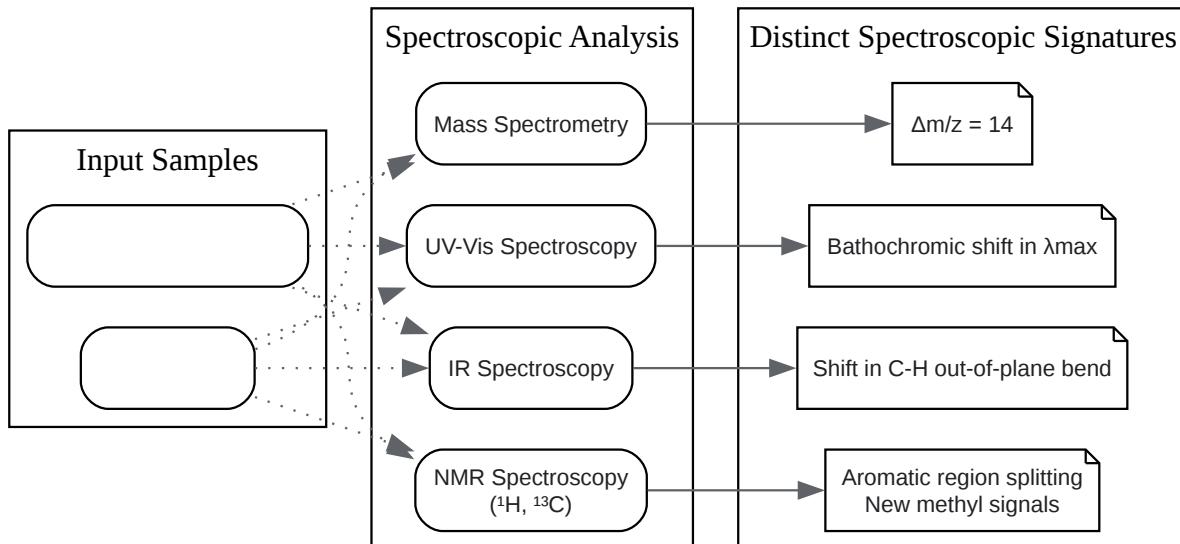
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For Researchers, Scientists, and Drug Development Professionals

In the landscape of drug discovery and peptide science, the subtle modification of amino acid side chains can profoundly influence molecular interactions, bioavailability, and therapeutic efficacy. This guide provides a detailed spectroscopic comparison of the proteinogenic amino acid L-phenylalanine and its derivative, **4-Methyl-L-phenylalanine**. By understanding their distinct spectroscopic signatures, researchers can better characterize these molecules in various experimental settings.

## Structural Differences

The key structural difference between L-phenylalanine and **4-Methyl-L-phenylalanine** lies in the substitution on the phenyl ring. **4-Methyl-L-phenylalanine** possesses a methyl group at the para (4-position) of the benzene ring, whereas phenylalanine remains unsubstituted. This seemingly minor addition has significant implications for the electronic environment and, consequently, the spectroscopic properties of the molecule.



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